

Pritelivir Efficacy in Clinical Trials: A Comparative Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pritelivir mesylate hydrate*

Cat. No.: *B12419015*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive statistical analysis of Pritelivir's efficacy in clinical trials for the treatment of Herpes Simplex Virus (HSV) infections. The data presented herein is intended to offer an objective comparison of Pritelivir's performance against other antiviral agents, supported by experimental data from key clinical studies.

Executive Summary

Pritelivir, a first-in-class helicase-primase inhibitor, has demonstrated significant efficacy in reducing viral shedding, lesion occurrence, and promoting lesion healing in patients with genital HSV-2 and in immunocompromised patients with refractory HSV infections.[1][2][3] Clinical trial data consistently indicates that Pritelivir is not only effective but, in some key measures, superior to the current standard-of-care, valacyclovir.[3][4][5] Its novel mechanism of action, which is independent of viral thymidine kinase, makes it a promising therapeutic option for infections resistant to nucleoside analogues like acyclovir.[6][7][8]

Comparative Efficacy Data

The following tables summarize the key quantitative outcomes from pivotal clinical trials involving Pritelivir, offering a direct comparison with valacyclovir and placebo.

Table 1: Efficacy in Immunocompetent Adults with Recurrent Genital HSV-2 (Phase 2 Trial)

Efficacy Endpoint	Pritelivir (100 mg daily)	Valacyclovir (500 mg daily)	Relative Risk (RR) [95% CI]	P-value
Genital HSV Shedding	2.4% of swabs	5.3% of swabs	0.42 [0.21 to 0.82]	0.01[2]
Days with Genital Lesions	1.9% of days	3.9% of days	0.40 [0.17 to 0.96]	0.04[2]
Days with Pain	4.0% of days	6.7% of days	-	-[4]
Mean HSV Quantity (in positive swabs)	3.2 log10 copies/mL	3.7 log10 copies/mL	-	0.83[2]
Shedding Episodes per person-month	1.3	1.6	0.80 [0.52 to 1.22]	0.29[2]

Table 2: Efficacy in Immunocompetent Adults with Genital HSV-2 (Dose-Ranging Study vs. Placebo)

Efficacy Endpoint	Pritelivir (75 mg daily)	Placebo	Relative Risk (RR) [95% CI]
Viral Shedding	2.1% of days	16.6% of days	0.13 [0.04 to 0.38][9]
Days with Genital Lesions	-	-	0.13 [0.02 to 0.70][9]

Table 3: Efficacy in Immunocompromised Patients with Refractory HSV Infections (PRIOH-1 Phase 3 Trial)

Efficacy Endpoint	Pritelivir	Standard of Care*	P-value
Superiority in Lesion Healing (up to 28 days)	Statistically Superior	-	0.0047[1][7][10]
Superiority in Lesion Healing (up to 42 days)	Statistically Superior	-	<0.0001[1][7][10]
Lesion Healing within 28 days (Phase 2 data)	93% of patients	57% of patients (Foscarnet)	-[11]

*Standard of Care included investigator's choice of foscarnet, cidofovir, compounded topical cidofovir, or imiquimod.[1][10]

Experimental Protocols

Phase 2 Crossover Trial: Pritelivir vs. Valacyclovir

- Objective: To compare the efficacy of pritelivir with valacyclovir for the suppression of genital HSV-2 infection.[2][4]
- Design: A randomized, double-blind, crossover clinical trial.[2][5]
- Participants: 91 healthy adults with 4 to 9 annual genital HSV-2 recurrences.[2][12]
- Interventions: Participants received daily oral doses of 100 mg of pritelivir and 500 mg of valacyclovir, each for a 28-day period, separated by a 28-day washout period.[2][13]
- Data Collection: Participants collected genital swabs four times daily for HSV polymerase chain reaction (PCR) testing.[2][4]
- Primary Endpoint: The primary outcome was the within-participant genital HSV shedding rate, comparing the percentage of HSV-positive swabs during pritelivir treatment to that during valacyclovir treatment.[2]

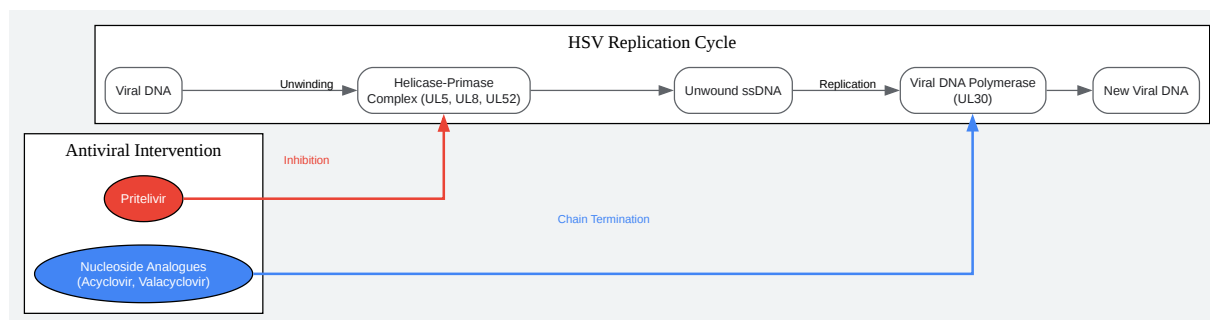
- Secondary Endpoints: Included the quantity of HSV in positive swabs, the frequency of genital lesions, and the number of shedding episodes.[\[2\]](#)

PRIOH-1 Phase 3 Trial: Pritelivir in Immunocompromised Patients

- Objective: To evaluate the efficacy and safety of pritelivir compared to standard-of-care treatments in immunocompromised patients with refractory HSV infections.[\[7\]](#)[\[10\]](#)
- Design: An open-label, comparative, multicenter trial.[\[1\]](#)[\[10\]](#)
- Participants: 158 immunocompromised patients with refractory HSV infections, with or without resistance to existing antivirals.[\[1\]](#)[\[10\]](#)[\[14\]](#)
- Interventions:
 - Pritelivir Arm: All patients treated with pritelivir received a 400 mg loading dose on the first day, followed by a 100 mg daily dose until all lesions were healed.[\[1\]](#)[\[7\]](#)[\[14\]](#)
 - Standard of Care Arm: Investigator's choice of foscarnet, cidofovir, compounded topical cidofovir, or imiquimod.[\[10\]](#)[\[14\]](#)
- Primary Endpoint: The primary endpoint was the superiority of pritelivir in lesion healing compared to standard-of-care treatments up to 28 days.[\[1\]](#)[\[7\]](#)[\[10\]](#)

Visualizations

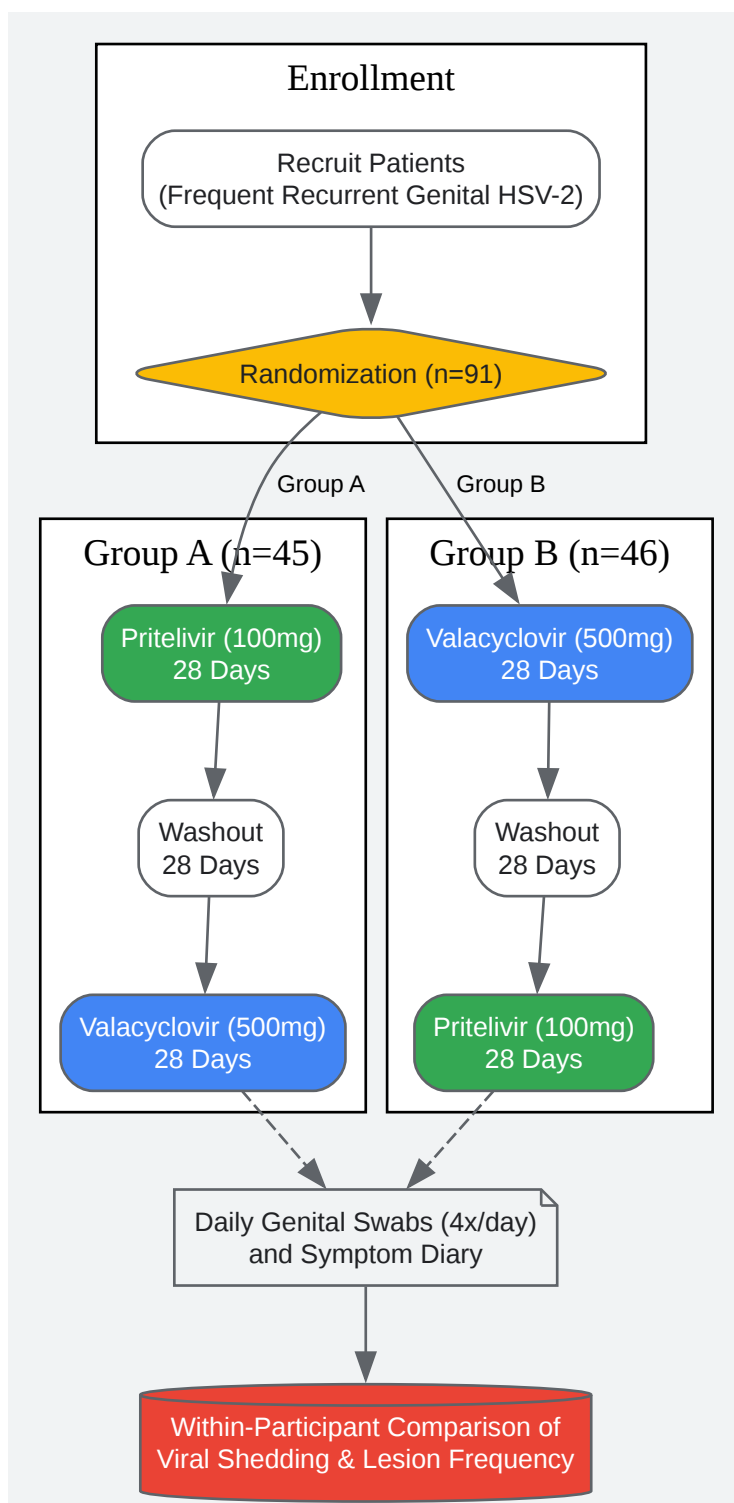
Mechanism of Action: Pritelivir vs. Nucleoside Analogues



[Click to download full resolution via product page](#)

Caption: Mechanism of action of Pritelivir compared to nucleoside analogues.

Clinical Trial Workflow: Phase 2 Crossover Study



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Aicuris' Pritelivir Achieves Superior Efficacy in Phase 3 Trial for Refractory HSV in Immunocompromised Patients [trial.medpath.com]
- 2. Effect of Pritelivir Compared With Valacyclovir on Genital HSV-2 Shedding in Patients With Frequent Recurrences: A Randomized Clinical Trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Experimental herpes drug pritelivir more effective than standard treatment | Fred Hutchinson Cancer Center [fredhutch.org]
- 4. AiCuris Release: Pharma Announces Publication Of Phase 2 Clinical Trial Results Of Investigational Anti-Herpes Simplex Virus Agent Pritelivir In JAMA - BioSpace [biospace.com]
- 5. blogs.the-hospitalist.org [blogs.the-hospitalist.org]
- 6. Pritelivir - Wikipedia [en.wikipedia.org]
- 7. Aicuris Announces Pritelivir Met Primary Endpoint in Immunocompromised Herpes Simplex Virus-infected Patients in Phase 3 Pivotal Trial - Aicuris [aicuris.com]
- 8. What is Pritelivir used for? [synapse.patsnap.com]
- 9. 2minutemedicine.com [2minutemedicine.com]
- 10. contagionlive.com [contagionlive.com]
- 11. Aicuris Presents Positive Phase 2 Results for Pritelivir and Favorable Phase 1 Safety Data for AIC468 at ID Week 2025 - Aicuris [aicuris.com]
- 12. Effect of Pritelivir Compared With ... | Article | H1 Connect [archive.connect.h1.co]
- 13. Study: Pritelivir Shows Promise for Suppressing Genital Herpes | Consultant360 [consultant360.com]
- 14. eatg.org [eatg.org]
- To cite this document: BenchChem. [Pritelivir Efficacy in Clinical Trials: A Comparative Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12419015#statistical-analysis-of-pritelivir-efficacy-in-clinical-trials]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com